

Comprehensive Safety and Handling Guide for 1-(5-Bromothiophen-3-yl)ethanone

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Compound of Interest

Compound Name: 1-(5-Bromothiophen-3-yl)ethanone

Cat. No.: B1280600

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **1-(5-Bromothiophen-3-yl)ethanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Summary

1-(5-Bromothiophen-3-yl)ethanone is a hazardous substance that requires careful handling. It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][3][4] The toxicological properties have not been fully investigated, warranting a cautious approach.[1][5] It is a combustible material, and its vapors may form explosive mixtures with air.[5]

Quantitative Data Summary

The following table summarizes key quantitative data for **1-(5-Bromothiophen-3-yl)ethanone** and related compounds.

Property	Value	Reference Compound/Source
UN Number	2811	1-(5-Bromothiophen-3-yl)ethanone
Transport Hazard Class	6.1	1-(5-Bromothiophen-3-yl)ethanone
Packing Group	III	1-(5-Bromothiophen-3-yl)ethanone
Flash Point	56 °C / 132.8 °F	Data for the related compound 3-Bromothiophene.[5]

Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step protocol is mandatory to ensure safety when handling **1-(5-Bromothiophen-3-YL)ethanone**.

Engineering Controls and Preparation

- Ventilation: All handling of this compound must be conducted in a certified chemical fume hood to minimize inhalation exposure.[5]
- Emergency Equipment: An emergency eyewash station and a safety shower must be readily accessible in the immediate work area.[6]
- Ignition Sources: Eliminate all potential ignition sources. Keep the compound away from open flames, hot surfaces, and sparks.[5] Use only non-sparking tools and explosion-proof equipment.[5][7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against exposure. The following equipment must be worn at all times when handling the compound.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standard or European Standard EN166. [5][6] A face shield should be worn in addition to goggles when there is a risk of splashing or highly exothermic reactions.[6]	Protects eyes and face from splashes and vapors.[6]
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene.[6] Gloves must be inspected for integrity before each use. Contaminated gloves must be disposed of immediately using proper removal techniques to avoid skin contact.[1]	Prevents skin absorption and irritation.[1][6]
Body Protection	A flame-resistant laboratory coat, fully buttoned, is required.[6] For tasks with a higher risk of splashes, consider additional protective clothing or a "bunny suit" for full-body protection.[8]	Protects against accidental skin contact and splashes.[6]
Respiratory Protection	Work must be performed in a chemical fume hood.[5] If the fume hood is not available or if exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A, Brown) must be used.[5]	Prevents inhalation of harmful vapors, mists, or sprays which can cause respiratory irritation. [1][5]
Footwear	Closed-toe, closed-heel shoes made of a chemically resistant	Protects feet from spills.

material must be worn.[6]

Handling and Experimental Procedure

- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[5]
- Avoid Inhalation: Do not breathe mist, vapors, or spray.[1][5]
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[1][2][7] Do not eat, drink, or smoke in the laboratory area.[1][2][7]
- Static Discharge: Take precautionary measures against static discharges.[5]

Post-Handling and Decontamination

- Decontamination: Decontaminate all work surfaces and equipment that may have come into contact with the chemical.
- PPE Removal: Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.
- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong reducing agents, bases, and oxidizing agents.[1][5][9]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: All waste containing **1-(5-Bromothiophen-3-YL)ethanone**, including contaminated labware and PPE, must be treated as hazardous waste.[5]
- Containerization: Collect all waste in clearly labeled, sealed containers suitable for hazardous chemical waste.
- Disposal Method: Dispose of surplus and non-recyclable solutions through a licensed professional waste disposal service.[4] Do not dispose of down the drain.

- Regulatory Compliance: All disposal activities must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[5]

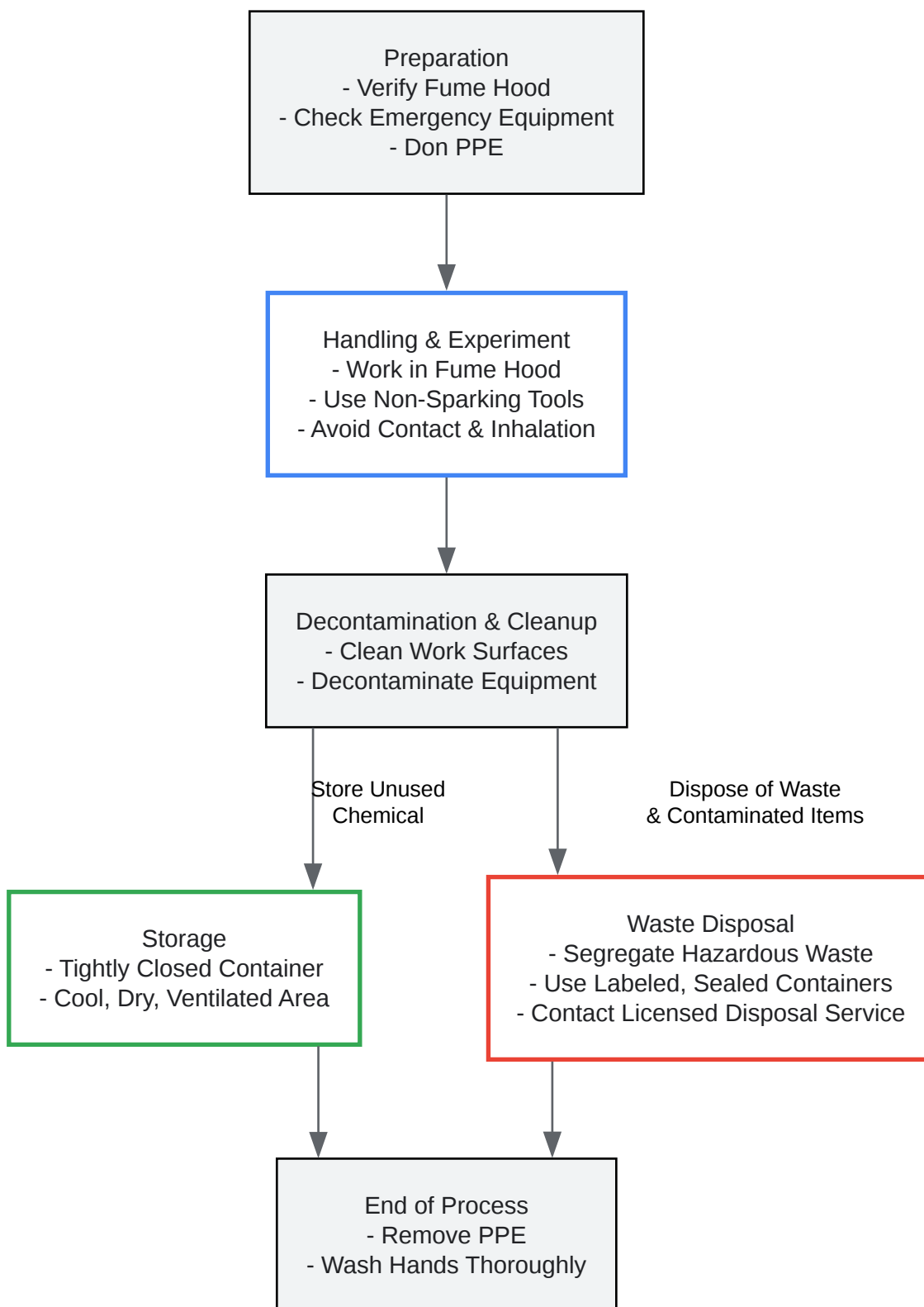
Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. ^{[1][6]}
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. ^{[1][10]} Seek medical attention if skin irritation occurs or persists. ^[1]
Eye Contact	Immediately rinse the eyes cautiously with water for at least 15 minutes. ^{[1][10]} Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. ^[1]
Ingestion	Do NOT induce vomiting. ^{[2][7]} Rinse the mouth with water. ^[7] Never give anything by mouth to an unconscious person. ^[7] Call a POISON CENTER or physician immediately. ^[1]

Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **1-(5-Bromothiophen-3-yl)ethanone**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **1-(5-Bromothiophen-3-yl)ethanone**.

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